

6-Amino-2-methylnicotinic acid chemical properties

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Compound of Interest

Compound Name: 6-Amino-2-methylnicotinic acid

Cat. No.: B1451740

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An In-Depth Technical Guide to the Chemical Properties of **6-Amino-2-methylnicotinic Acid**

For Researchers, Scientists, and Drug Development Professionals

Introduction

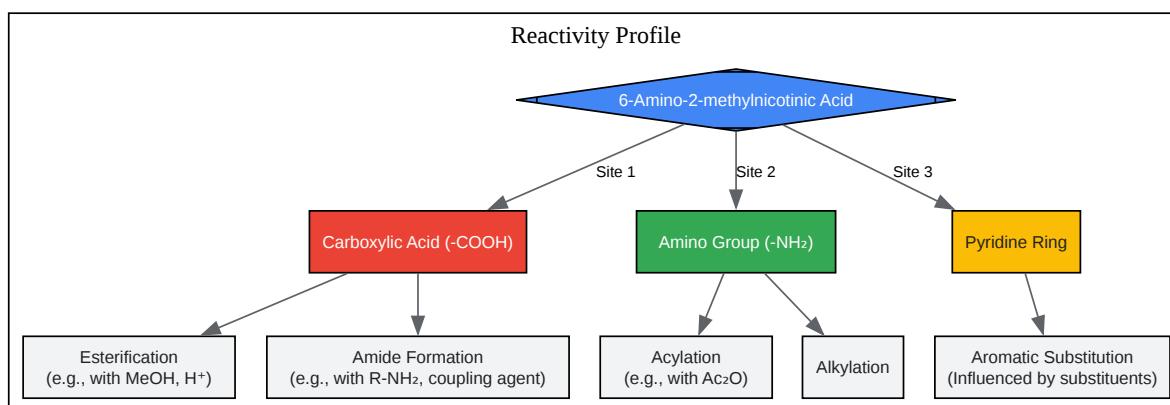
6-Amino-2-methylnicotinic acid is a substituted pyridine carboxylic acid that serves as a crucial heterocyclic building block in modern medicinal chemistry and organic synthesis. Its unique arrangement of an amino group, a methyl group, and a carboxylic acid on the pyridine core imparts a specific set of electronic and steric properties, making it a valuable synthon for creating complex molecular architectures. The strategic placement of these functional groups allows for a wide range of chemical transformations, enabling its incorporation into diverse scaffolds, particularly in the development of novel therapeutic agents. This guide provides a comprehensive overview of its core chemical properties, spectroscopic profile, reactivity, and handling, designed to equip researchers with the foundational knowledge required for its effective application.

Chemical Identity and Molecular Structure

Correctly identifying a chemical entity is the bedrock of any scientific investigation. The fundamental identifiers for **6-Amino-2-methylnicotinic acid** are consolidated below, providing a clear and unambiguous reference for this compound.

Identifier	Value	Source(s)
IUPAC Name	6-amino-2-methylpyridine-3-carboxylic acid	[1]
CAS Number	680208-82-6	[1] [2]
Molecular Formula	C ₇ H ₈ N ₂ O ₂	[1] [2]
Molecular Weight	152.15 g/mol	[1] [3]
InChI	1S/C7H8N2O2/c1-4-5(7(10)11)2-3-6(8)9-4/h2-3H,1H3,(H2,8,9)(H,10,11)	[1] [2]
InChIKey	TZZLIARCVQOPQS-UHFFFAOYSA-N	[1] [2]
SMILES	CC1=C(C=CC(=N1)N)C(=O)O	[1]

The molecule's architecture, featuring a pyridine ring substituted at the 2-, 3-, and 6-positions, is visualized below. This arrangement is key to its chemical behavior, with the electron-donating amino and methyl groups influencing the reactivity of the electron-withdrawing carboxylic acid and the pyridine ring itself.



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